N-Boc-3-fluoro-4-piperidone characterization data

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Compound of Interest

Compound Name:	*Tert-butyl 3-fluoro-4-oxopiperidine-1-carboxylate*
CAS No.:	*211108-50-8*
Cat. No.:	*B153262*

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An In-depth Technical Guide to the Characterization of N-Boc-3-fluoro-4-piperidone

Authored by: A Senior Application Scientist

Introduction

N-tert-butoxycarbonyl-3-fluoro-4-piperidone, commonly referred to as N-Boc-3-fluoro-4-piperidone, is a synthetic heterocyclic compound of significant interest in medicinal chemistry and drug development. As a fluorinated piperidone derivative, it serves as a versatile building block for the synthesis of more complex molecules, particularly pharmaceutical agents.[1] The strategic placement of a fluorine atom at the C3 position can profoundly influence the physicochemical properties of the parent molecule, affecting parameters such as metabolic stability, lipophilicity, and binding affinity to biological targets. The Boc (tert-butoxycarbonyl) protecting group on the piperidine nitrogen ensures stability and allows for controlled, regioselective reactions, making it an invaluable intermediate in multi-step synthetic pathways.

This technical guide provides a comprehensive overview of the essential analytical techniques used to characterize N-Boc-3-fluoro-4-piperidone, ensuring its identity, purity, and structural

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integrity. The methodologies and data presented herein are intended for researchers, scientists, and drug development professionals who handle this compound.

Physicochemical Properties

The fundamental physical and chemical properties of N-Boc-3-fluoro-4-piperidone are summarized in the table below. These data are critical for handling, storage, and downstream applications.

Property	Value	Source(s)
CAS Number	211108-50-8	[2]
Molecular Formula	$C_{10}H_{16}FNO_3$	[2][3]
Molecular Weight	217.24 g/mol	[2]
Appearance	White to cream or light brown solid/powder	[4]
Melting Point	73-78 °C	[4]
IUPAC Name	tert-butyl 3-fluoro-4-oxopiperidine-1-carboxylate	[5]
Synonyms	1-Boc-3-fluoro-4-piperidone, 3-Fluoro-4-oxopiperidine-1-carboxylic acid tert-butyl ester	[3]
InChI Key	JZNWQLLPLOQGOI-UHFFFAOYSA-N	[2]
SMILES	CC(C)(C)OC(=O)N1CCC(=O)C(F)C1	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the structural elucidation of N-Boc-3-fluoro-4-piperidone in solution. A combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments provides a complete picture of the molecule's carbon-hydrogen framework and the specific environment of

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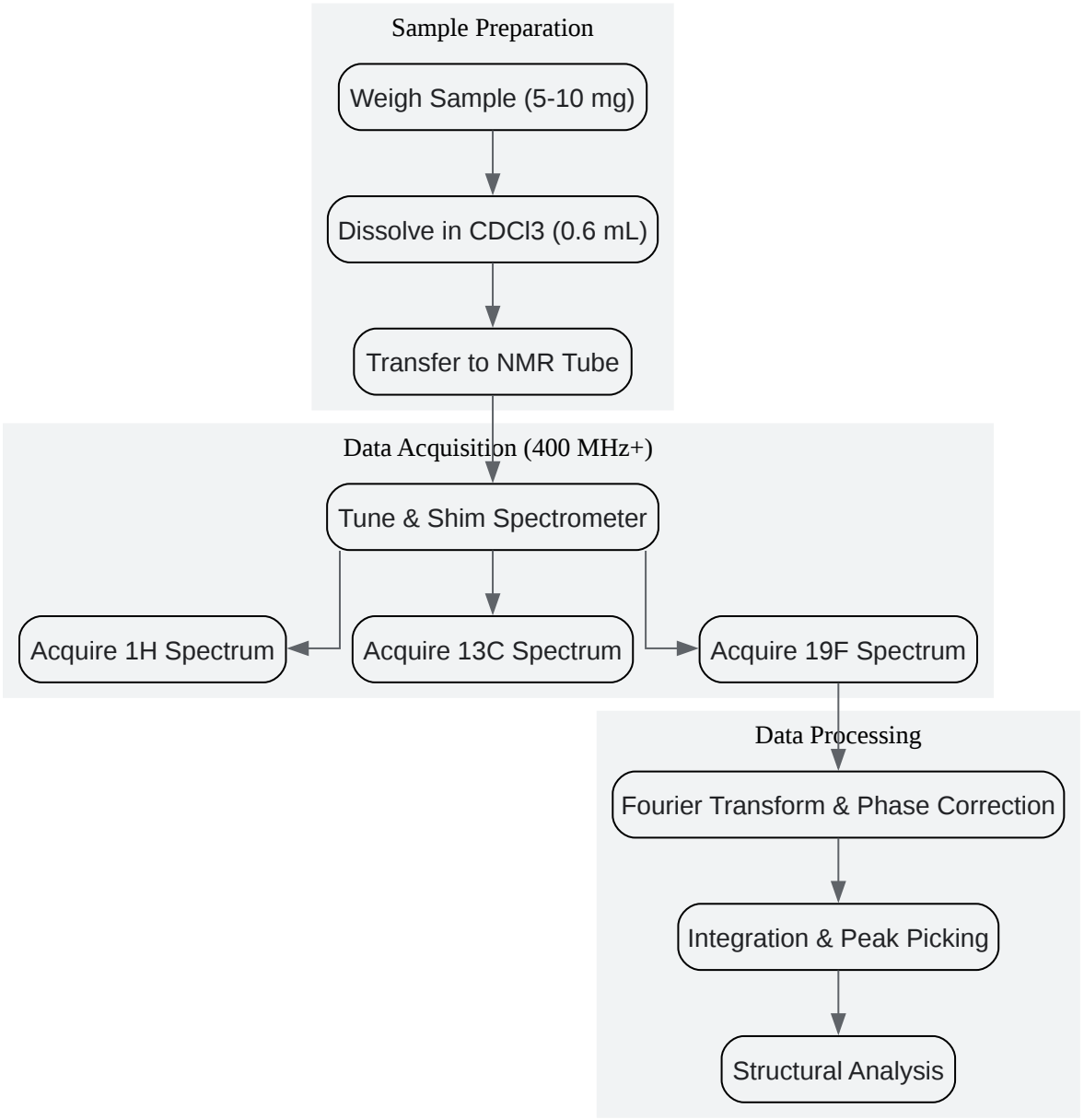
the fluorine atom. While a certificate of analysis confirms that the ^{1}H-NMR spectrum is consistent with the structure, this guide will delve into the expected spectral details.[4]

Experimental Protocol: NMR Analysis

A standardized protocol for NMR analysis ensures reproducibility and high-quality data.

- Sample Preparation:
  - Accurately weigh 5-10 mg of N-Boc-3-fluoro-4-piperidone.
  - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
  - Ensure the sample is fully dissolved; vortex gently if necessary.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
  - Tune and shim the instrument to the specific probe and solvent.
  - Acquire spectra at a constant temperature, typically 25 °C.
- Data Acquisition:
  - ^{1}H NMR: Acquire with a standard pulse program. Typical parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
  - ^{13}C NMR: Acquire using a proton-decoupled pulse sequence (e.g., zgpg30). A larger number of scans will be required due to the lower natural abundance of ^{13}C.
  - ^{19}F NMR: Acquire using a proton-decoupled pulse program. No external standard is typically needed as modern spectrometers can reference internally, but an external standard like $CFCl_3$ can be used if desired.[6]

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Diagram: Workflow for NMR Spectroscopic Analysis.

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Expected ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

The proton NMR spectrum is expected to show distinct signals corresponding to the Boc group and the piperidine ring protons. Due to the presence of the chiral center at C3 (bearing the fluorine) and the restricted rotation of the Boc group, the piperidine ring protons are diastereotopic and will exhibit complex splitting patterns.

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Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~4.8 - 4.6	ddd	1H	H-3	The proton on the carbon bearing the fluorine atom will be a complex multiplet due to geminal coupling to H-2 protons and a large doublet coupling to the ^{19}F nucleus.
~4.2 - 3.0	m	4H	H-2, H-6	These protons adjacent to the nitrogen are expected to be in a broad, complex region due to diastereotopicity and restricted rotation.
~2.8 - 2.4	m	2H	H-5	Protons adjacent to the carbonyl group, appearing as complex multiplets.
1.48	s	9H	$-C(CH_3)_3$	A characteristic sharp singlet for the nine equivalent protons of the tert-butyl group.

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Expected ^{13}C NMR Spectrum (101 MHz, $CDCl_3$)

The proton-decoupled ^{13}C NMR spectrum will confirm the carbon skeleton. The carbon attached to the fluorine will appear as a doublet due to one-bond C-F coupling.

Expected Chemical Shift (δ, ppm)	Splitting (J_CF)	Assignment	Rationale
~204.0	d, ~20 Hz	C-4 (C=O)	The carbonyl carbon, shifted slightly downfield. It will exhibit a small two-bond coupling to fluorine.
~89.0	d, ~190 Hz	C-3 (CH-F)	The carbon directly bonded to fluorine shows a characteristic large one-bond C-F coupling constant.
~80.5	s	-$C(CH_3)_3$	The quaternary carbon of the Boc group.
~45-40	m	C-2, C-6	Carbons adjacent to the nitrogen. May show complex signals or broadening.
~38.0	s	C-5	The methylene carbon adjacent to the carbonyl.
28.4	s	-$C(CH_3)_3$	The three equivalent methyl carbons of the Boc group.

Expected ^{19}F NMR Spectrum (376 MHz, $CDCl_3$)

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^{19}F NMR is a highly sensitive technique that provides direct information about the chemical environment of the fluorine atom.[7]

Expected Chemical Shift (δ, ppm)	Multiplicity	Rationale
~ -190 to -210	ddd	The fluorine atom is on an aliphatic, electron-deficient carbon adjacent to a carbonyl group. The signal will be split into a doublet of doublets of triplets (or a complex multiplet) due to coupling with the vicinal protons on C-2, C-3, and C-5.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental formula of N-Boc-3-fluoro-4-piperidone and to provide structural information through analysis of its fragmentation patterns.

Experimental Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer (HRMS), such as a TOF (Time-of-Flight) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- Data Acquisition: Acquire the spectrum in positive ion mode. The protonated molecule $[M+H]^+$ is expected to be the most abundant ion. Also, adducts with sodium $[M+Na]^+$ may be observed.

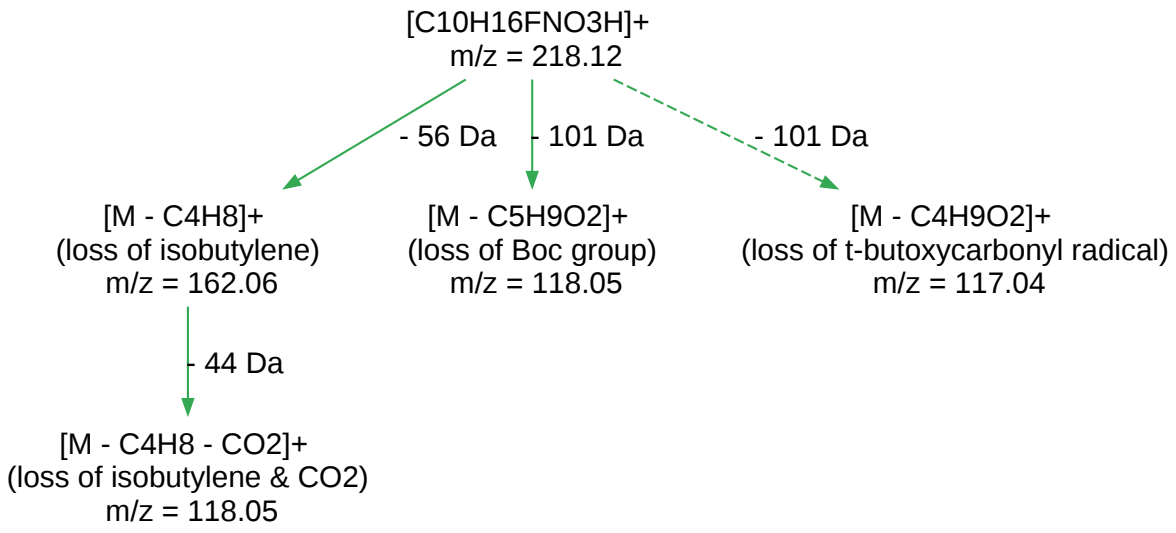
Expected Mass Spectrum

- Molecular Ion: The calculated exact mass of $C_{10}H_{16}FNO_3$ is 217.1114. In positive-ion ESI-HRMS, the primary observed ion should be the protonated molecule $[M+H]^+$ with a

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calculated m/z of 218.1187.

- Fragmentation Pattern: The fragmentation of the N-Boc-4-piperidone analog is well-documented and can be used to predict the behavior of the fluorinated version.[8] Key fragmentation pathways involve the loss of components from the Boc group.



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Diagram: Plausible ESI-MS Fragmentation Pathways.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and reliable method for identifying the key functional groups present in the molecule. A Certificate of Analysis confirms that the spectrum conforms to the expected structure.[4]

Experimental Protocol: ATR-IR

- Sample Preparation: Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.

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- Data Acquisition: Collect a background spectrum of the clean ATR crystal. Then, collect the sample spectrum. Data is typically collected over a range of 4000-600 cm^{-1}.

Expected Characteristic IR Absorption Bands

The IR spectrum will be dominated by absorptions from the two carbonyl groups and the C-F bond.

Wavenumber (cm^{-1})	Intensity	Assignment
~2980-2850	Medium	C-H stretching (aliphatic)
~1720	Strong	C=O stretching (ketone)
~1690	Strong	C=O stretching (Boc carbamate)
~1420	Medium	C-N stretching
~1160	Strong	C-O stretching (ester)
~1050	Strong	C-F stretching

Chromatographic Purity Analysis

Chromatographic techniques are essential for determining the purity of N-Boc-3-fluoro-4-piperidone and quantifying any impurities. Both Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) can be employed. Commercial batches often report a purity of ≥96.0% as determined by GC.[4]

Experimental Protocol: Reversed-Phase HPLC

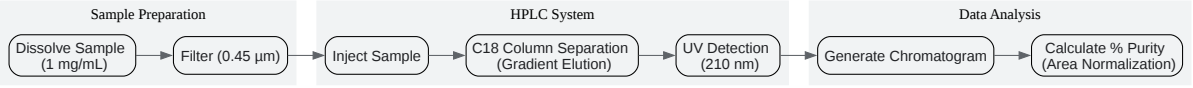
This method is designed to separate the main compound from non-polar and moderately polar impurities.

- Instrumentation: A standard HPLC system with a UV detector, autosampler, and column oven.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

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- Mobile Phase:
  - A: 0.1% Trifluoroacetic Acid (TFA) in Water
  - B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
- Gradient Elution:
  - Start at 20% B, hold for 2 minutes.
  - Linearly increase to 95% B over 15 minutes.
  - Hold at 95% B for 3 minutes.
  - Return to 20% B over 1 minute and re-equilibrate for 4 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV absorbance at 210 nm.
- Sample Preparation: Dissolve the sample in a 50:50 mixture of Mobile Phase A and B to a concentration of ~1 mg/mL. Filter through a 0.45 µm syringe filter before injection.



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Diagram: General Workflow for HPLC Purity Analysis.

Conclusion

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The comprehensive characterization of N-Boc-3-fluoro-4-piperidone is paramount for its effective use in research and development. This guide outlines a multi-technique approach, leveraging NMR spectroscopy for definitive structural elucidation, mass spectrometry for molecular weight confirmation, IR spectroscopy for functional group identification, and chromatography for purity assessment. By adhering to these well-established analytical protocols, researchers can ensure the quality and integrity of this important synthetic building block, thereby facilitating the successful development of novel chemical entities.

References

- Vertex AI Search. Cas 211108-50-8, **TERT-BUTYL 3-FLUORO-4-OXOPIPERIDINE-1-CARBOXYLATE**.
- PubChem. **Tert-butyl 3-fluoro-4-oxopiperidine-1-carboxylate**. Available from: [Link]
- PubChem. t-Butyl (3S)-3-fluoro-4-oxopiperidine-1-carboxylate. Available from: [Link]
- ResearchGate. 19F-NMR spectra for N-Fmoc-protected 3c. Available from: [Link]
- Royal Society of Chemistry. Catalytic Hydrotrifluoromethylation of Styrenes and Unactivated Aliphatic Alkenes via an Organic Photoredox System - Supporting Information. Available from: [Link]
- NIST WebBook. N-tert-Butoxycarbonyl-4-piperidone. Available from: [Link]
- University of Wisconsin-Madison. 19F NMR Reference Standards. Available from: [Link]
- DTIC. Fentanyl Synthesis Using N-BOC-4-Piperidinone. Available from: [Link]
- NMR Solutions. 19Flourine NMR. Available from: [Link]
- National Center for Biotechnology Information. New 19F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. Available from: [Link]
- National Center for Biotechnology Information. Synthesis, dynamic NMR characterization and XRD studies of novel N,N'-substituted piperazines for bioorthogonal labeling. Available from: [Link]

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- ResearchGate. HPLC Method for Determination of Enantiomeric Purity of a Novel Respiratory Fluoroquinolone: WCK 1152. Available from: [Link]
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. Available from: [Link]
- ACS Publications. The Journal of Organic Chemistry Ahead of Print. Available from: [Link]
- National Center for Biotechnology Information. HPLC Method for Determination of Enantiomeric Purity of a Novel Respiratory Fluoroquinolone: WCK 1152. Available from: [Link]
- NIST WebBook. Piperidine. Available from: [Link]
- RACO. Synthesis, Biological activity and Mass Spectral Fragmentation Patterns of some New Fused Phthalazine-1,4-dione Derivatives. Available from: [Link]
- Biocompare. N-Boc-4-Piperidone-3,3,5,5-[d4] from BOC Sciences. Available from: [Link]
- Policija. ANALYTICAL REPORT - 4-Anilino-1-Boc-piperidine (C16H24N2O2). Available from: [Link]
- ACS Publications. Triaryl-Heptazine Photocatalysts for the Oxidation of C–H and C–C Bonds in Nitrogen-Containing Molecules. Available from: [Link]

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Sources

- 1. 211108-50-8 | tert-Butyl 3-fluoro-4-oxopiperidine-1-carboxylate | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 2. tert-Butyl 3-fluoro-4-oxopiperidine-1-carboxylate AldrichCPR 211108-50-8 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]

- 4. thermofisher.com [thermofisher.com]
- 5. Tert-butyl 3-fluoro-4-oxopiperidine-1-carboxylate | C10H16FNO3 | CID 10560711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. rsc.org [rsc.org]
- 7. 19Flourine NMR [chem.ch.huji.ac.il]
- 8. N-tert-Butoxycarbonyl-4-piperidone [webbook.nist.gov]
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